

Essential Safety and Logistical Information for Handling MN551

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MN551

Cat. No.: B12384881

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for handling the research compound **MN551**. **MN551** is identified as a potent, cysteine-directed electrophilic covalent inhibitor, notably targeting the Suppressor of Cytokine Signaling 2 (SOCS2). It is crucial for personnel to adhere to the following guidelines to ensure safety and proper handling. This information is intended for laboratory research purposes only and is not for use in humans or animals.

I. Quantitative Safety Data

A specific Safety Data Sheet (SDS) for **MN551** is not publicly available. The following table summarizes general safety information based on the chemical nature of **MN551** and data for similar research compounds. This information should be treated as a guideline; a comprehensive, substance-specific risk assessment should be conducted before handling.

Parameter	Value/Information	Source/Comment
Chemical Name	[4-[(2S)-3-[[3-[(2-chloroacetyl)amino]phenyl]methylamino]-2-[[2-(4-fluorophenyl)acetyl]amino]-3-oxopropyl]phenyl] dihydrogen phosphate	PubChem
Molecular Formula	C ₂₆ H ₂₆ ClFN ₃ O ₇ P	MedChemExpress
Molecular Weight	577.93 g/mol	MedChemExpress
Appearance	White to off-white solid	MedChemExpress
Known Hazards	To the best of our knowledge, the chemical, physical, and toxicological properties have not been thoroughly investigated. As a covalent inhibitor, it is designed to be reactive.	General knowledge for research compounds
Routes of Exposure	Inhalation, ingestion, skin and eye contact.	General knowledge for chemical powders
Storage Temperature	Powder: -20°C for up to 3 years. In solvent: -80°C for up to 6 months.	MedChemExpress

II. Personal Protective Equipment (PPE)

Due to the lack of a specific SDS, a cautious approach to PPE is mandatory. The following PPE should be worn at all times when handling **MN551**:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: A lab coat or chemical-resistant apron.

- Respiratory Protection: For operations that may generate dust or aerosols, a NIOSH-approved respirator is recommended. Work should be conducted in a well-ventilated area, preferably a chemical fume hood.

III. Operational Plan: Handling and Storage

Handling:

- Avoid creating dust when handling the solid form.
- Use only in a well-ventilated area, such as a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in areas where the chemical is handled.

Storage:

- Store in a tightly sealed container.
- Follow the recommended storage temperatures to ensure stability:
 - As a solid powder: -20°C.
 - In solvent: -80°C.
- Short periods at warmer temperatures (e.g., during shipping) are unlikely to significantly affect the product's efficacy.^[1]

IV. Disposal Plan

Dispose of **MN551** and any contaminated materials as hazardous chemical waste.^{[2][3][4]}

Adhere to all local, state, and federal regulations for hazardous waste disposal. Do not dispose of down the drain or in regular trash. Consult with your institution's Environmental Health and Safety (EHS) department for specific disposal procedures.

V. Experimental Protocols

The following are generalized experimental workflows for characterizing a covalent inhibitor like **MN551**. Specific concentrations and incubation times will need to be optimized for your particular assay.

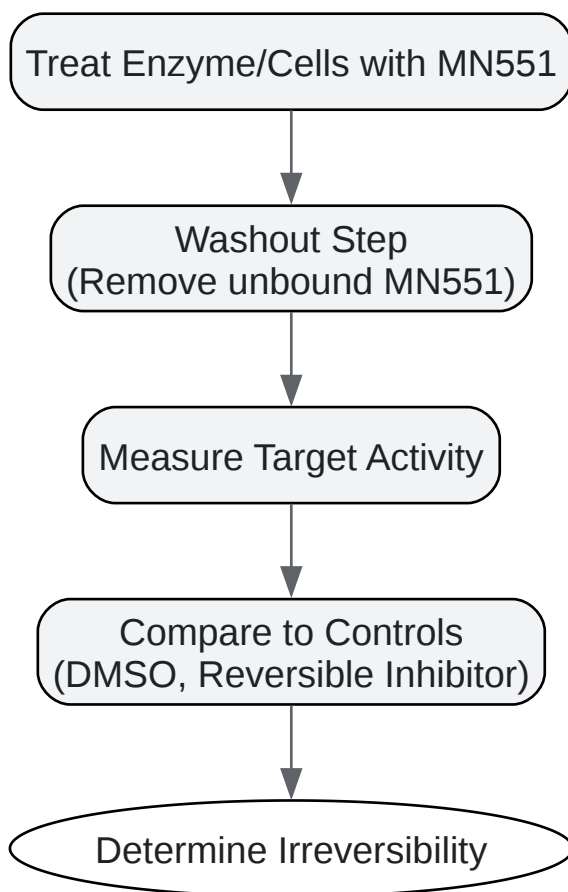
Workflow for Assessing Covalent Inhibition:



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Caption: A general experimental workflow for characterizing the kinetics of a covalent inhibitor.

Washout Assay for Irreversibility:

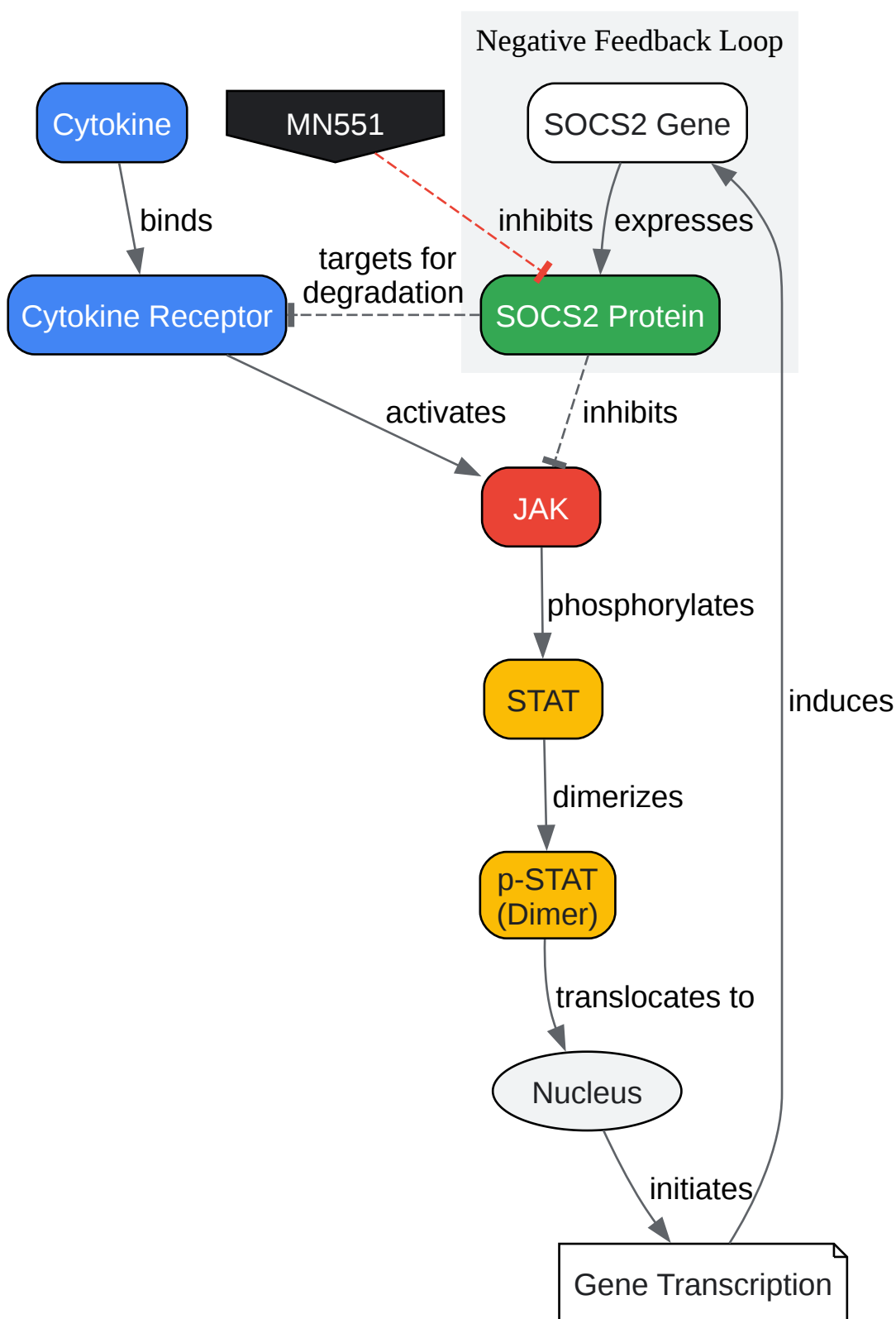


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Caption: Logical flow of a washout experiment to confirm irreversible binding of an inhibitor.

VI. Signaling Pathway

MN551 is an inhibitor of SOCS2, which is a component of an E3 ubiquitin ligase complex that negatively regulates cytokine signaling pathways, such as the JAK/STAT pathway.^{[5][6][7][8][9]}



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Caption: The inhibitory role of **MN551** on the SOCS2 negative feedback loop in the JAK/STAT signaling pathway.

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